

# (2-Nitroethyl)benzene safety and handling precautions

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## Compound of Interest

Compound Name: (2-Nitroethyl)benzene

Cat. No.: B025157

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## An In-depth Technical Guide to the Safety and Handling of (2-Nitroethyl)benzene

Disclaimer: Information regarding **(2-Nitroethyl)benzene** (CAS No. 6125-24-2), also known as Phenylnitroethane, is limited in readily available safety literature.<sup>[1]</sup> Consequently, this guide supplements available data with information from structurally similar and well-documented nitroaromatic compounds, primarily Nitrobenzene (CAS No. 98-95-3), to provide a comprehensive safety overview. This information should be used as a reference, and users must always consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling this chemical.<sup>[2]</sup>

This document provides a detailed guide on the safety precautions, handling procedures, and emergency responses related to **(2-Nitroethyl)benzene**, designed for researchers, scientists, and professionals in drug development.

## Hazard Identification and Classification

**(2-Nitroethyl)benzene** is a hazardous chemical that requires careful handling.<sup>[2]</sup> It is classified as harmful if swallowed, an irritant to the skin, eyes, and respiratory system, and is harmful to aquatic life with long-lasting effects.<sup>[2][3]</sup> Personnel must be thoroughly familiar with its hazards before use.<sup>[3]</sup>

Table 1: GHS Hazard Classification Note: This classification is based on data for analogous compounds like Nitrobenzene and may not fully represent the specific hazards of **(2-Nitroethyl)benzene**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[4]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[4]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[5]
Carcinogenicity	Category 1B / 2	H351: Suspected of causing cancer[4][6]
Reproductive Toxicity	Category 1B / 2	H360F: May damage fertility[4][7]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs (blood) through prolonged or repeated exposure[4][7]
Hazardous to the Aquatic Environment, Long-term	Category 3	H412: Harmful to aquatic life with long lasting effects[4]

Signal Word: Danger[6][7]

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.[3]

Table 2: Physical and Chemical Properties of **(2-Nitroethyl)benzene** and Related Compounds

Property	Value	Source
(2-Nitroethyl)benzene		
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[1]
Molecular Weight	151.16 g/mol	[1]
Purity	≥98%	[1]
Nitrobenzene (Analog)		
Appearance	Yellow to light brown oily liquid	[3][8]
Odor	Almond-like	[9]
Boiling Point	210.8°C (411.4°F)	[8]
Melting Point	5.7°C (42.3°F)	[8]
Flash Point	87.78°C (190°F) (Closed Cup)	[8]
Specific Gravity	1.2 (Water = 1)	[8]

## Toxicological Information

Exposure to **(2-Nitroethyl)benzene** and related nitroaromatic compounds can lead to significant health effects. The primary hazard associated with nitrobenzene is methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to symptoms like fatigue, dizziness, headache, and cyanosis (blue-colored skin).[10][11] Higher exposures can result in respiratory distress, collapse, and even death.[10]

Table 3: Summary of Toxicological Data (Primarily from Nitrobenzene studies)

Effect	Route of Exposure	Species	Findings
Acute Effects	Inhalation, Oral, Dermal	Human	Causes methemoglobinemia. [9] Symptoms may be delayed 1-4 hours and include headache, weakness, dizziness, and tachycardia.[11] [12]
Chronic Effects	Inhalation	Human	Chronic exposure can damage the liver and affect blood cells, causing anemia.[9] [10]
Carcinogenicity	Inhalation	Animal	Classified by IARC as possibly carcinogenic to humans (Group 2B).[11] Shown to cause lung, thyroid, liver, and kidney cancers in animals. [10]
Reproductive Toxicity	Inhalation, Oral	Animal	May damage fertility and the testes.[7][9] [10]
Organ Toxicity	Inhalation, Oral, Dermal	Animal	Toxic to blood, kidneys, lungs, and liver.[8] Studies in rats and mice showed damage to the brain, liver, spleen, and testes.[11]

## Safe Handling and Personal Protective Equipment (PPE)

Safe handling requires strict adherence to established protocols to minimize exposure.

### Engineering Controls

- Ventilation: Always handle **(2-Nitroethyl)benzene** in a well-ventilated area or under a chemical fume hood to minimize the inhalation of vapors.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[\[6\]](#)[\[10\]](#)[\[13\]](#)

### Personal Handling

- Avoid Contact: Take all necessary precautions to prevent contact with skin, eyes, and clothing. Do not breathe vapors or mists.[\[3\]](#)[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[\[3\]](#) Wash hands thoroughly after handling.[\[3\]](#) Contaminated work clothes should be laundered separately before reuse.[\[3\]](#)

### Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent personal contact with the substance.[\[3\]](#)

Table 4: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specific Equipment	Purpose & Regulations
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for splash hazards. [3][6][10]	To prevent eye contact from splashes or vapors. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[6][14]
Skin Protection	Chemical-resistant gloves (e.g., Viton, Butyl Rubber, Polyvinyl Alcohol).[10] A lab coat or chemical-resistant apron/clothing is required.[2][15]	To avoid direct skin contact.[3]
Respiratory Protection	Use in a chemical fume hood is the primary control. If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][6][16] For high concentrations, a full-face supplied-air respirator may be necessary.[3][10]	To prevent inhalation of vapors or mists.[3] A respiratory protection program that meets OSHA 1910.134 is required if respirators are used.[10][17]

## Emergency Procedures

Immediate and appropriate action is critical in an emergency. In all cases of exposure, consult a physician and show them the Safety Data Sheet.[3]

## First-Aid Measures

Caption: Emergency first aid workflow for **(2-Nitroethyl)benzene** exposure.

- Inhalation: Move the person to fresh air.[3] If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[3][6]

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3][16] Remove all contaminated clothing and shoes.[3] Seek medical advice if irritation persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[3][16] Remove contact lenses if present and easy to do.[3] Consult a physician immediately.[3]
- Ingestion: Do NOT induce vomiting.[3][6] If the person is conscious, rinse their mouth with water.[3] Never give anything by mouth to an unconscious person and call a poison control center or doctor immediately.[3][6]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[8][18] Use water spray to cool fire-exposed containers.[10][18]
- Specific Hazards: The substance is combustible.[8] Hazardous decomposition products include toxic gases like carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[6][8] Containers may explode when heated.[6]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][16]

## Accidental Release Measures

A detailed protocol is necessary to manage spills safely and effectively.

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Caption: Protocol for responding to an accidental spill.

- Evacuate and Secure: Evacuate non-essential personnel from the spill area.[3] Remove all sources of ignition.[6][10]
- Ventilate: Ensure the area is well-ventilated.[3]

- Protect: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection, to avoid contact with the substance.[3]
- Contain: Prevent the product from entering drains.[3][19] Contain the spill using an inert, non-combustible absorbent material like sand, earth, or vermiculite.[3][10][20]
- Collect: Carefully collect the absorbed material and place it into a suitable, closed, and clearly labeled container for disposal as hazardous waste.[3][6]
- Decontaminate: Clean the spill area thoroughly.[3]

## Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

### Storage

- Container: Store in the original, tightly closed container.[3][6]
- Location: Keep in a cool, dry, and well-ventilated area.[3][6] The storage area should be locked up or accessible only to authorized personnel.[19]
- Ignition Sources: Store away from open flames, hot surfaces, and other sources of ignition.[3][6]
- Incompatibilities: Keep away from incompatible materials such as strong oxidizing agents, reducing agents, acids, bases, and alkali metals.[2][3][6]

### Disposal

All waste materials containing **(2-Nitroethyl)benzene** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[3]

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Caption: Decision-making process for hazardous waste disposal.



- Protocol for Waste Disposal:
  - Containerization: Collect all waste, including contaminated absorbent materials, in a suitable, closed, and clearly labeled container.<sup>[2][3]</sup> The label must include the words "HAZARDOUS WASTE" and the full chemical name.<sup>[2]</sup>
  - Storage: Store the waste container in a designated, secure area away from incompatible materials pending disposal.<sup>[3]</sup>
  - Professional Disposal: Arrange for disposal through an authorized hazardous waste disposal company. Do not dispose of the material down the drain or into the environment.<sup>[3][18]</sup>
  - Empty Containers: To be rendered non-hazardous, containers must be triple-rinsed. The first rinse must be collected and disposed of as hazardous waste.<sup>[2]</sup>

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